

Essential Safety and Disposal Guidance for RS 23597-190

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RS 23597-190

Cat. No.: B1662257

[Get Quote](#)

For laboratory personnel engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe work environment and maintaining regulatory compliance. This document provides essential logistical and safety information for the operational handling and disposal of **RS 23597-190**, a high-affinity and selective 5-HT4 receptor antagonist.

Physical and Chemical Properties

A summary of the key quantitative data for **RS 23597-190** hydrochloride is presented below. This information is critical for the safe handling and storage of the compound.

Property	Value	Source
Molecular Weight	363.28 g/mol	
Chemical Formula	C ₁₆ H ₂₃ ClN ₂ O ₃ · HCl	
CAS Number	149719-06-2	[1]
Solubility	Soluble to 100 mM in water	
Storage Temperature	Room Temperature	
Appearance	Solid	
Purity	99.06%	

Proper Disposal Procedures

While a specific, detailed disposal protocol for **RS 23597-190** is not publicly available, the following step-by-step guidance is based on general best practices for the disposal of laboratory chemical waste in accordance with guidelines from the Environmental Protection Agency (EPA) and standard laboratory safety protocols.^{[2][3][4][5][6]}

Step 1: Waste Identification and Classification

- Identify **RS 23597-190** waste as a hazardous chemical waste.
- Do not mix with other waste streams unless compatibility is confirmed to avoid dangerous reactions.

Step 2: Containerization

- Use a designated, leak-proof, and compatible waste container. Glass bottles are generally suitable for solid chemical waste.
- The container must be in good condition with a secure lid.
- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**RS 23597-190** hydrochloride". Include the date of accumulation.

Step 3: Storage

- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Secondary containment should be used to prevent spills.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the waste manifest or any required documentation to the disposal service.

- Never dispose of **RS 23597-190** down the drain or in the regular trash.^{[3][4]}

Step 5: Decontamination of Empty Containers

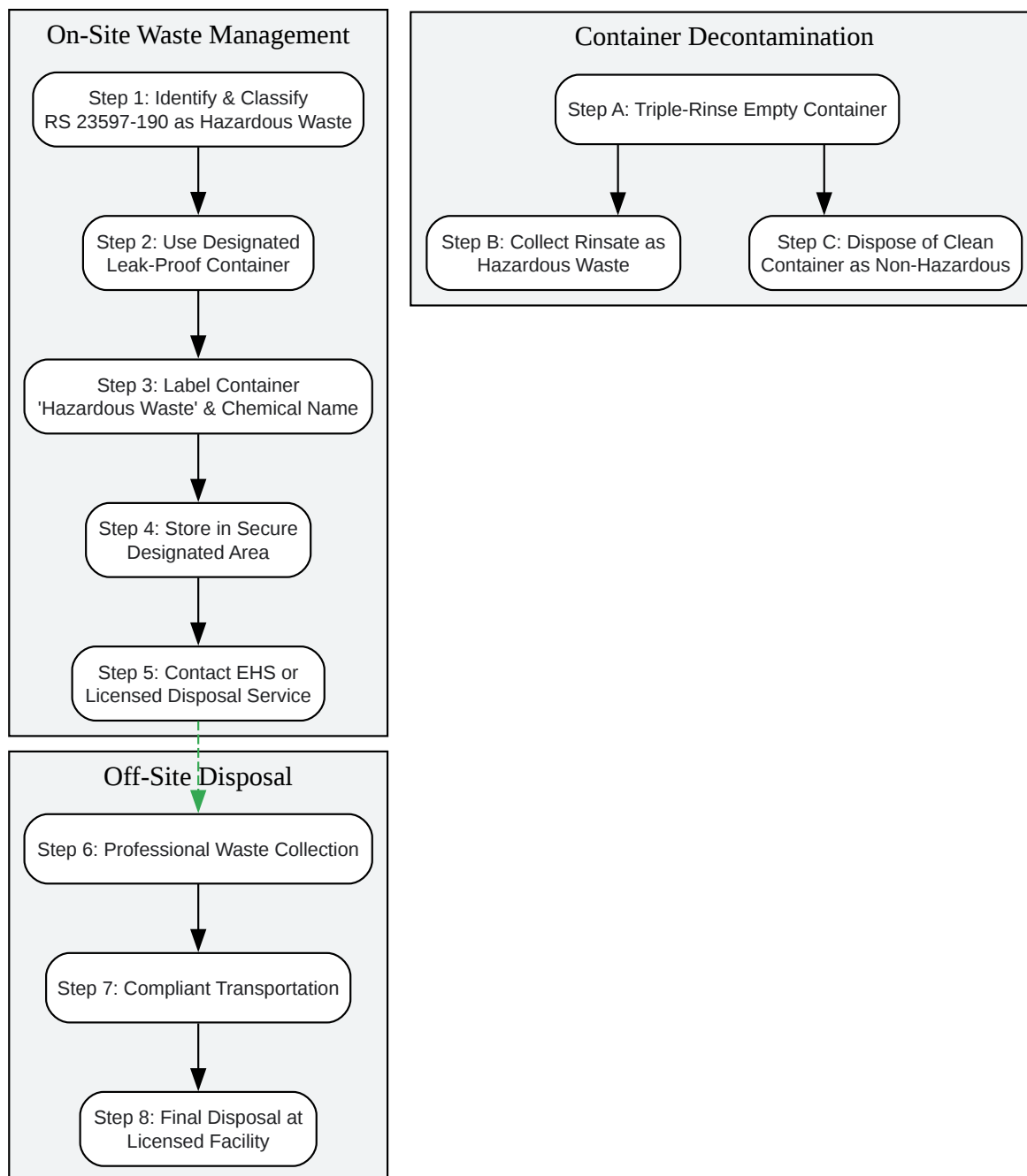
- Empty containers that held **RS 23597-190** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be disposed of as regular laboratory glassware, with the label defaced.

Experimental Protocols

No specific experimental protocols for the disposal of **RS 23597-190** were found in the searched literature. The disposal procedure provided is a standard best-practice protocol for chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **RS 23597-190**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **RS 23597-190**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 3. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 4. m.youtube.com [m.youtube.com]
- 5. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. essex.ac.uk [essex.ac.uk]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for RS 23597-190]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662257#rs-23597-190-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com